Topic: Potential Research Uses of 3,5-Difluoro-2-methoxybenzamide

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Compound of Interest

Compound Name:	*3,5-Difluoro-2-methoxybenzamide*
CAS No.:	*874804-09-8*
Cat. No.:	*B1356672*

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Foreword

The landscape of modern drug discovery is defined by the pursuit of molecular precision. We seek not just activity, but targeted, selective, and metabolically robust interactions. The strategic incorporation of fluorine and other modulating functional groups into core scaffolds is a cornerstone of this pursuit. This guide focuses on one such molecule: **3,5-Difluoro-2-methoxybenzamide**. At first glance, it is a simple aromatic amide. However, the specific arrangement of its substituents—the electron-donating methoxy group, the electron-withdrawing fluorine atoms, and the hydrogen-bonding-capable benzamide—creates a unique chemical entity. Its true value lies not as a final product, but as a sophisticated starting point and a versatile tool for chemical biology and medicinal chemistry. This document serves to elucidate that potential, offering not just a list of possibilities, but a practical, experimentally-grounded roadmap for its application in the research laboratory.

The Architectural Rationale: Analyzing the Core Scaffold

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To appreciate the potential of **3,5-Difluoro-2-methoxybenzamide**, we must first dissect its constituent parts and their synergistic effects. The benzamide itself is a privileged structure in medicinal chemistry, found in numerous approved drugs.[1][2]

- The Benzamide Moiety: This group is an excellent hydrogen bond donor (N-H) and acceptor (C=O). This allows it to act as a "hinge-binder" in many enzyme active sites, particularly kinases, by forming bidentate hydrogen bonds with the protein backbone.

- The Methoxy Group (OCH_3): Positioned at the 2- (ortho) position, the methoxy group exerts a significant steric and electronic influence. It can act as a weak hydrogen bond acceptor and its methyl group can engage in van der Waals or lipophilic interactions.[3] Crucially, it can modulate the conformation of the amide bond and influence the molecule's overall physicochemical properties, including solubility and membrane permeability.[4][5] While it can be a site of metabolic O-demethylation, its presence is often key to achieving desired target engagement.[4]

- The 3,5-Difluoro Substitution: The introduction of two fluorine atoms has profound consequences. Fluorine is the most electronegative element, and its presence significantly alters the electron distribution of the aromatic ring. This can influence the pKa of the amide proton, potentially strengthening its hydrogen bonding capacity.[6] Furthermore, C-F bonds are strong and can block sites of metabolic attack, enhancing the compound's pharmacokinetic profile.[6][7] The specific 3,5- (meta) positioning relative to the amide provides electronic stabilization without adding significant steric bulk adjacent to the key binding groups.

This specific combination of features makes **3,5-Difluoro-2-methoxybenzamide** an ideal candidate for several research applications, moving from broad screening to targeted inhibitor design.

Application I: A Scaffold for Kinase Inhibitor Discovery

The dysregulation of protein kinases is a primary driver of many cancers, making them a major class of therapeutic targets. The benzamide core is a well-established hinge-binding motif. The workflow below outlines a systematic approach to leveraging the **3,5-Difluoro-2-methoxybenzamide** scaffold for the development of novel kinase inhibitors.

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Experimental Workflow: From Fragment to Lead

This workflow details a logical progression from initial screening to lead optimization, emphasizing the rationale behind each step.

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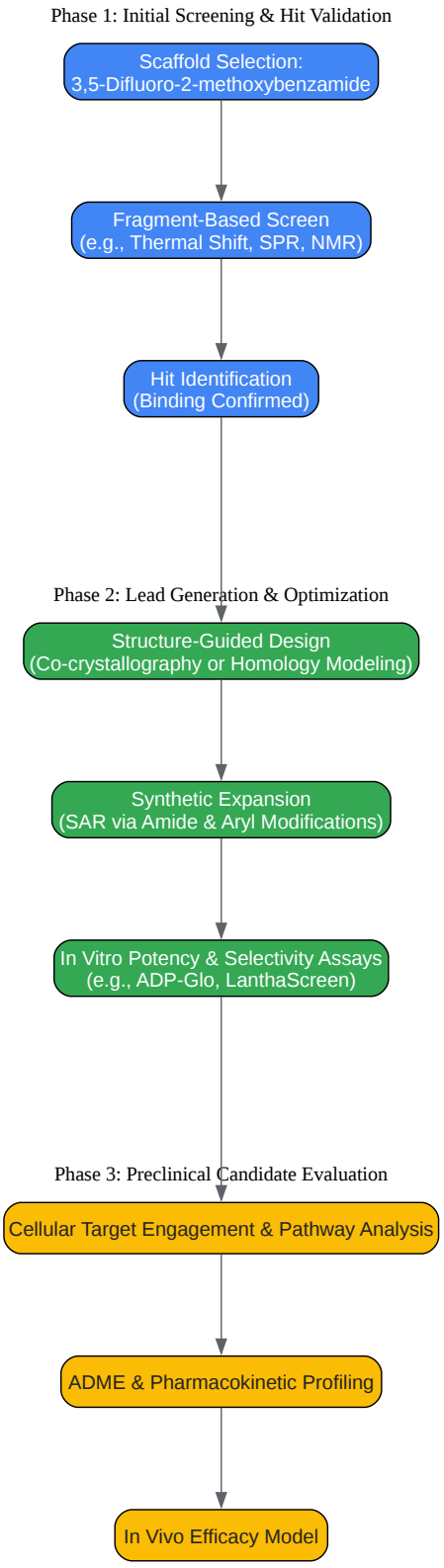

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Caption: A comprehensive workflow for kinase inhibitor development.

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Detailed Protocol: Phase 1 - Fragment Screening

Objective: To identify which kinases bind to the core scaffold, providing a starting point for medicinal chemistry efforts.

Methodology: Differential Scanning Fluorimetry (Thermal Shift Assay)

- Preparation:
  - Dilute purified kinase protein to a final concentration of 2 µM in a suitable buffer (e.g., 100 mM HEPES pH 7.5, 150 mM NaCl).
  - Prepare a 10 mM stock solution of **3,5-Difluoro-2-methoxybenzamide** in 100% DMSO. Create a working solution by diluting to 200 µM in the same protein buffer (final DMSO concentration will be 1%).
  - Prepare a SYPRO Orange dye solution (e.g., 5000x stock) and dilute it to 20x in the protein buffer.
- Assay Plate Setup (384-well PCR plate):
  - To each well, add 10 µL of the 2 µM kinase solution.
  - Add 10 µL of the 200 µM compound working solution to the test wells.
  - Add 10 µL of buffer (containing 1% DMSO) to the no-ligand control wells.
  - Add 5 µL of the 20x SYPRO Orange dye to all wells.
- Data Acquisition:
  - Seal the plate and centrifuge briefly.
  - Place the plate in a real-time PCR instrument.
  - Set up a melt curve experiment: ramp the temperature from 25 °C to 95 °C at a rate of 0.5 °C/min, acquiring fluorescence data at each interval.
- Analysis:

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- Plot fluorescence versus temperature. The melting temperature (T_m) is the midpoint of the unfolding transition.
- A significant positive shift in T_m (ΔT_m > 2 °C) in the presence of the compound indicates direct binding.

Causality: A ligand binding to a protein stabilizes its folded state, requiring more thermal energy to denature it. This protocol directly and quantitatively measures this stabilization, providing a robust and high-throughput method for hit identification.

Data Presentation: Hypothetical SAR Table

Once initial hits are confirmed, synthetic expansion explores the structure-activity relationship (SAR). Modifications would typically be made to the amide nitrogen to explore the solvent-front or other pockets of the ATP-binding site.

Table 1: Example SAR Data for Analogs Targeting Kinase X

Compound ID	R-Group on Amide (N-R)	Kinase X IC_{50} (nM)	Cellular EC_{50} (nM)
Scaffold-01	-H	15,200	>50,000
Analog-02	-methyl	8,100	25,000
Analog-03	-(4-morpholino)ethyl	450	1,200
Analog-04	-(4-hydroxyphenyl)	95	350
Analog-05	-(3-pyridyl)methyl	25	90

This data illustrates how systematic modification can dramatically improve potency from the initial micromolar activity of the parent scaffold.

Application II: A Chemical Probe for Target Engagement Studies

The presence of fluorine provides a unique spectroscopic handle that can be exploited in Nuclear Magnetic Resonance (NMR) studies to confirm target binding and elucidate the

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binding mode.

Mechanistic Rationale

^{19}F NMR is a highly sensitive technique with a wide chemical shift range and no background signal in biological systems. When a fluorine-containing molecule like **3,5-Difluoro-2-methoxybenzamide** binds to a protein, the chemical environment of the fluorine atoms changes. This change is directly observable as a shift in the ^{19}F NMR signal or as line broadening, providing unequivocal evidence of binding.

Experimental Protocol: ^{19}F NMR Binding Assay

Objective: To confirm direct binding of the scaffold to a target protein and obtain an estimate of the dissociation constant (K_a).

- Sample Preparation:
  - Prepare a stock solution of the target protein (e.g., 50 µM) in a deuterated NMR buffer (e.g., 50 mM Tris-d_{11}, 150 mM NaCl, pH 7.4 in 99.9% D_2O).
  - Prepare a 1 mM stock solution of **3,5-Difluoro-2-methoxybenzamide** in the same deuterated buffer.
- NMR Titration:
  - Acquire a reference ^{19}F NMR spectrum of a 50 µM solution of the compound alone.
  - In a separate NMR tube, place the 50 µM protein solution.
  - Perform a titration by adding increasing aliquots of the compound stock solution to the protein sample (e.g., to final compound concentrations of 25, 50, 100, 200, 400 µM).
  - Acquire a ^{19}F NMR spectrum after each addition, ensuring temperature equilibrium.
- Data Analysis:
  - Monitor the chemical shift (δ) of the ^{19}F signal at each titration point.

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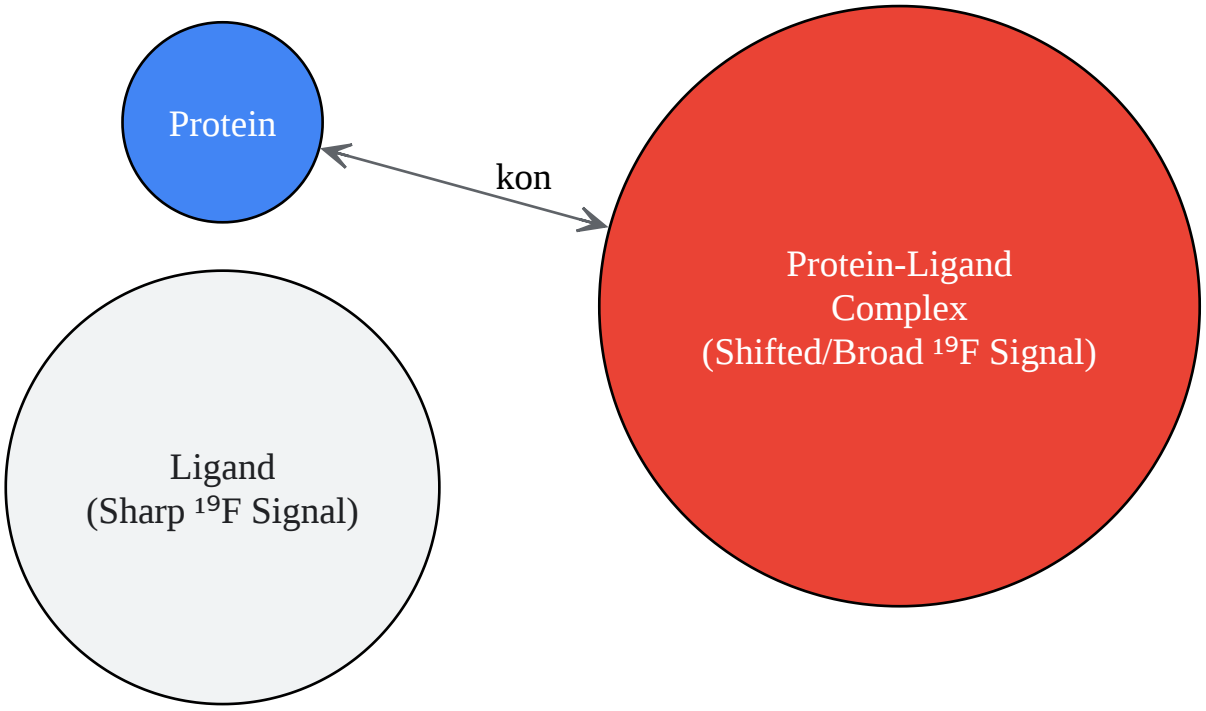
- Plot the change in chemical shift (Δδ) against the total ligand concentration.
- Fit the resulting binding isotherm to a one-site binding model to calculate the dissociation constant (K_a).

Trustworthiness: Unlike assays that rely on secondary effects (like enzyme inhibition), ^{19}F NMR provides direct physical evidence of the binding event between the small molecule and the protein target, making it a highly reliable validation method.

Visualization of Binding Interaction

The interaction between the ligand and protein can be conceptualized as a dynamic equilibrium.



Binding Equilibrium Monitored by ^{19}F NMR

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Caption: Reversible binding equilibrium observed via ^{19}F NMR.

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Broader Horizons: A Starting Point for Other Target Classes

While kinases are a prime target, the benzamide scaffold is versatile. For instance, 3,5-disubstituted benzamides have been developed as potent dual neurokinin (NK1/NK2) receptor antagonists, which are G-protein coupled receptors (GPCRs).[8] The core structure of **3,5-Difluoro-2-methoxybenzamide** could serve as a starting point for exploring these and other target classes, such as epigenetic targets or metabolic enzymes, where the specific hydrogen bonding and electronic properties could be advantageous.

Conclusion

3,5-Difluoro-2-methoxybenzamide is more than a catalog chemical; it is a carefully designed molecular tool. Its architecture provides a robust starting point for kinase inhibitor development, leveraging a known hinge-binding motif enhanced by strategic fluorination and methoxy substitution. Furthermore, its fluorine atoms serve as powerful spectroscopic probes for biophysical assays like NMR, enabling confident validation of target engagement. Researchers and drug development professionals should view this compound not as a solution in itself, but as a key that can unlock multiple avenues of investigation, from fragment-based screening to the generation of potent, selective, and well-characterized lead compounds.

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